

Introduction: The Significance of Fluorinated Pyridinols

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Compound of Interest

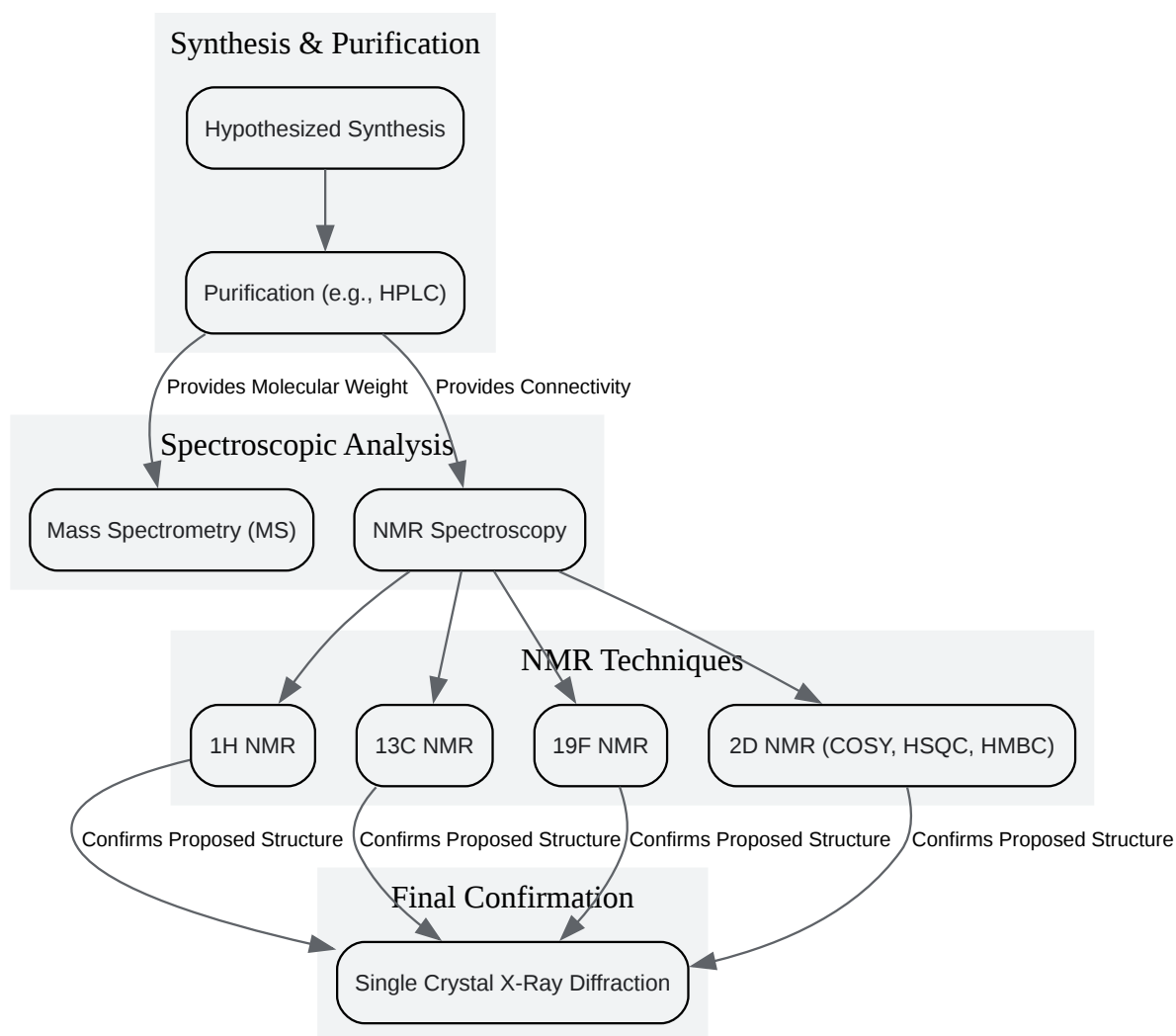
Compound Name:	5-Fluoro-2-methoxypyridin-4-ol
CAS No.:	51173-14-9
Cat. No.:	B3042125

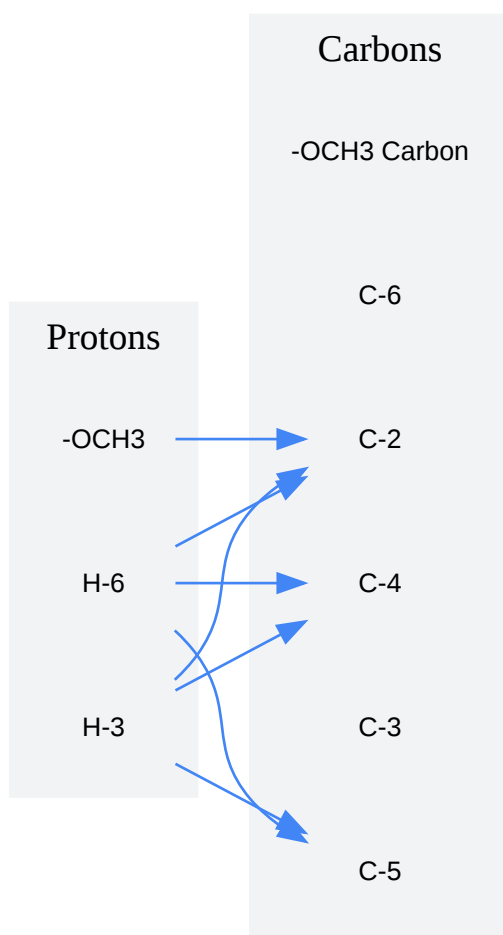
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Fluorinated heterocyclic compounds are cornerstones of modern medicinal chemistry, with the strategic incorporation of fluorine atoms often leading to enhanced metabolic stability, binding affinity, and bioavailability of drug candidates.^{[1][2]} The title compound, **5-fluoro-2-methoxypyridin-4-ol**, represents a scaffold of significant interest, combining the electronic effects of a fluorine substituent with the hydrogen-bonding capabilities of a hydroxyl group and the metabolic influence of a methoxy group on a pyridine core. Elucidating the precise structure of such molecules is a critical first step in understanding their potential as therapeutic agents. This guide will walk through a logical, multi-technique approach to unequivocally confirm the molecular structure of **5-fluoro-2-methoxypyridin-4-ol**.

A Multi-faceted Approach to Structure Elucidation

The definitive confirmation of a novel chemical structure rarely relies on a single analytical technique. Instead, a confluence of data from multiple orthogonal methods provides the necessary evidence to build an unassailable structural hypothesis. Our elucidation workflow for **5-fluoro-2-methoxypyridin-4-ol** integrates Mass Spectrometry, multi-nuclear Nuclear Magnetic Resonance (NMR) spectroscopy, and for absolute confirmation in the solid state, Single Crystal X-ray Diffraction.





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Sources

- 1. Accurate Prediction of ^1H NMR Chemical Shifts of Small Molecules Using Machine Learning - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. QM assisted ML for ^{19}F NMR chemical shift prediction. - OAK Open Access Archive [oak.novartis.com]

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